

Essential Safety and Logistical Information for Handling 4-Iodobenzophenone

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Compound of Interest

Compound Name: 4-Iodobenzophenone

Cat. No.: B1332398

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For researchers, scientists, and drug development professionals, ensuring laboratory safety and proper chemical handling is paramount. This document provides comprehensive, step-by-step guidance for the safe handling of **4-Iodobenzophenone**, including personal protective equipment (PPE) recommendations, operational procedures, and disposal plans.

Chemical Identifier:

- Name: **4-Iodobenzophenone**
- CAS Number: 6136-66-9[1][2]
- Molecular Formula: C₁₃H₉IO[2]

Hazard Identification and Classification

4-Iodobenzophenone is classified as a hazardous substance that can cause skin, eye, and respiratory irritation.[1][2]

GHS Hazard Statements:

- H315: Causes skin irritation[1][2]
- H319: Causes serious eye irritation[1][2]
- H335: May cause respiratory irritation[1][2]

Signal Word: Warning[1]

Personal Protective Equipment (PPE)

A risk assessment should be conducted for all work activities to ensure the appropriate level of PPE is used.[3] The following table summarizes the recommended PPE for handling 4-Iodobenzophenone.

Body Part	Personal Protective Equipment	Specifications and Remarks
Eyes/Face	Safety Goggles with side-shields or Face Shield	Must conform to EN 166 (EU) or NIOSH (US) standards.[4]
Skin	Chemical-resistant gloves (e.g., nitrile, neoprene), Laboratory coat, Chemical-resistant coveralls	Inspect gloves for tears or punctures before use. Pant legs should be worn outside of boots.[5]
Respiratory	Full-face air-purifying respirator or NIOSH-approved respirator	Required when engineering controls are insufficient, exposure limits are exceeded, or dust/aerosols are generated.[4][6]
Footwear	Chemical-resistant, steel-toe boots or shoes	Leather or canvas shoes should not be worn.[5]

Operational Plan: Step-by-Step Handling Procedure

1. Pre-Operational Checks:

- Ensure a chemical fume hood is available and functioning correctly.
- Locate the nearest eyewash station and safety shower and confirm they are accessible and operational.[7]
- Verify that all necessary PPE is available and in good condition.[3]

- Inspect the container of **4-Iodobenzophenone** for any damage or leaks.
- Ensure the container is clearly labeled with the chemical name and hazard warnings.

2. Donning PPE:

- Wear a laboratory coat, ensuring it is fully buttoned.
- Put on safety glasses with side shields or chemical splash goggles.
- Wear chemical-resistant gloves.
- If there is a risk of inhalation, don a suitable respirator.

3. Handling Procedure:

- Conduct all manipulations of **4-Iodobenzophenone** that may generate dust or aerosols within a chemical fume hood to minimize inhalation exposure.^[1]
- Use a spatula for transferring the solid powder. Avoid actions that could create airborne dust.
- If preparing a solution, add the solid to the solvent slowly to avoid splashing.
- Keep the container tightly closed when not in use.^[1]

4. Post-Handling Procedures:

- Decontaminate the work area.
- Properly remove and dispose of contaminated PPE in designated waste containers.
- Wash hands thoroughly with soap and water after handling the chemical, even if gloves were worn.^[8]
- Store **4-Iodobenzophenone** in a cool, dry, well-ventilated place away from incompatible materials such as strong bases and acids.^{[7][8]}

First Aid Measures

Immediate action is crucial in the event of exposure.

Exposure Route	First Aid Procedure
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention. [4] [8]
Skin Contact	Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. [1] [8] If skin irritation occurs, get medical advice. [1]
Eye Contact	Immediately rinse eyes cautiously with plenty of water for at least 15 minutes, including under the eyelids. [1] [8] Remove contact lenses if present and easy to do. Continue rinsing. [1] Seek immediate medical attention. [8]
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. [1] Call a poison center or doctor if you feel unwell. [8]

Disposal Plan

4-Iodobenzophenone is a halogenated organic compound and must be disposed of as hazardous chemical waste.

1. Waste Segregation:

- Use a designated, clearly labeled waste container for "Halogenated Organic Waste."
- Do not mix with non-halogenated organic solvents or other waste streams. This is critical for proper disposal.[\[9\]](#)

2. Waste Container:

- Use a chemically compatible, leak-proof container with a secure screw-top cap (e.g., high-density polyethylene or glass).[9]

3. Spills and Cleaning Materials:

- In case of a spill, use personal protective equipment.[1]
- Sweep up the solid material, avoiding dust formation, and place it in the halogenated waste container.[1]
- Clean the spill area with a damp cloth or paper towel, and dispose of the cleaning materials in the same hazardous waste container.

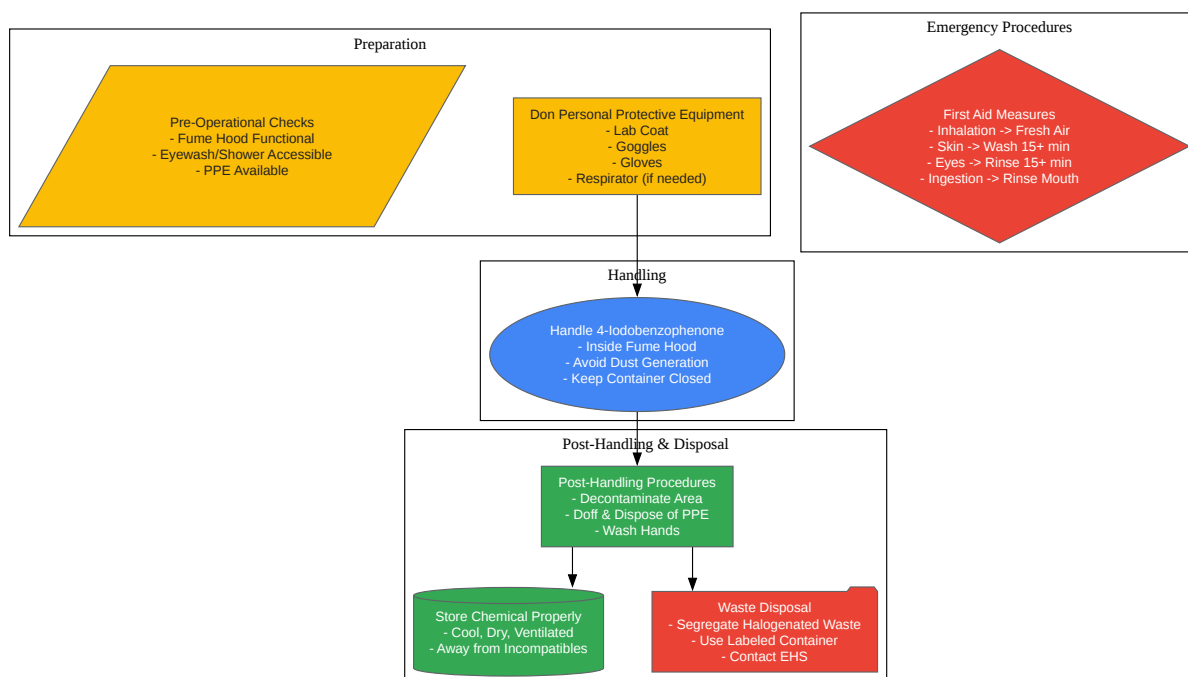
4. Disposal of Empty Containers:

- Rinse the "empty" container with a suitable solvent (e.g., acetone or ethanol).
- The rinsate must be collected and disposed of as halogenated hazardous waste.[9]

5. Final Disposal:

- Arrange for the disposal of the waste container through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste contractor.[9]

Visual Workflow for Handling 4-Iodobenzophenone



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Caption: Workflow for the safe handling and disposal of **4-Iodobenzophenone**.

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